

FHD-609 In Vitro Protocol for Cancer Cell Lines: Application Notes

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Compound of Interest

Compound Name: FHD-609

Cat. No.: B15543193

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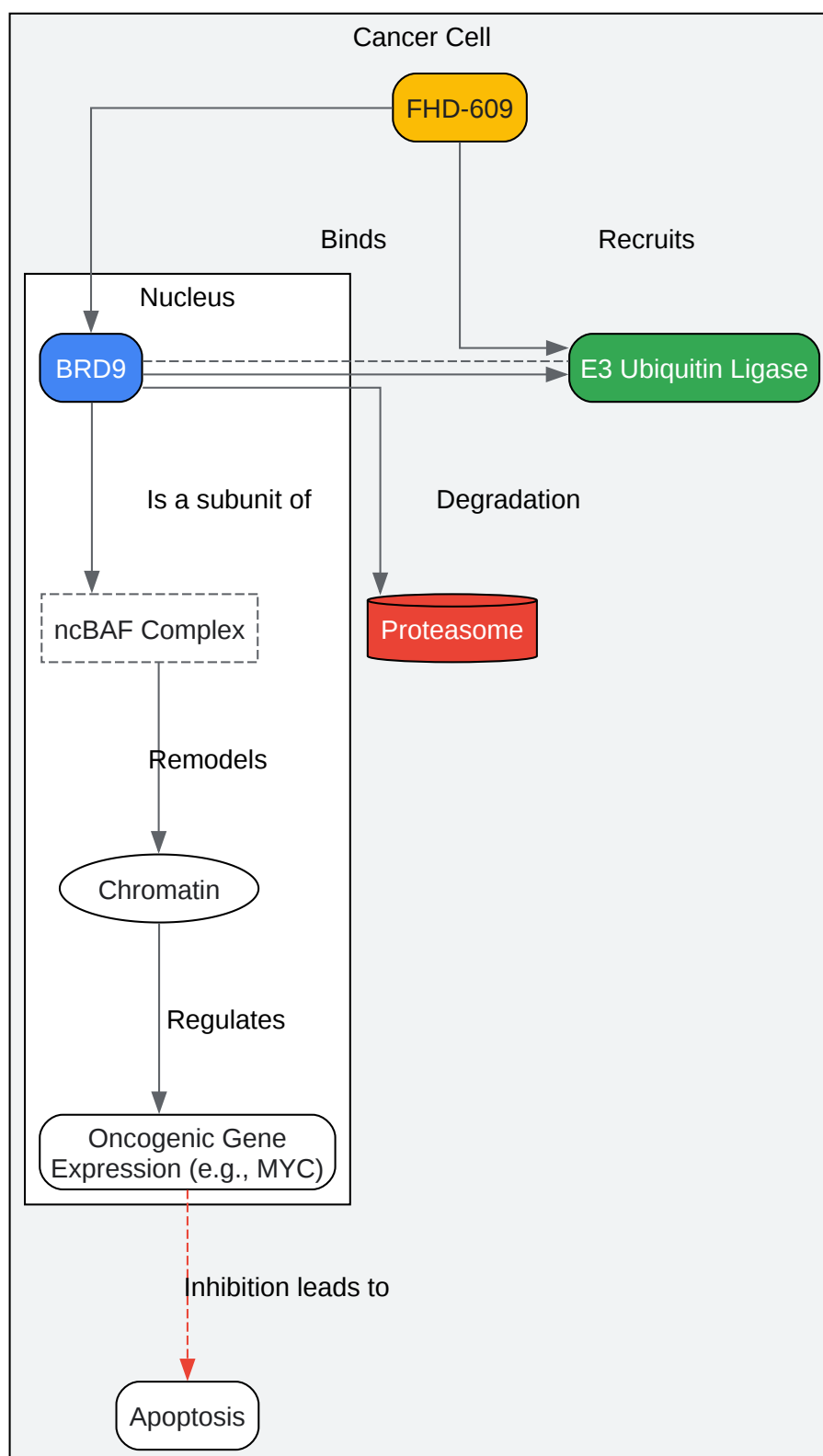
Introduction

FHD-609 is a potent and selective heterobifunctional protein degrader that targets Bromodomain-containing protein 9 (BRD9) for proteasomal degradation.^{[1][2]} BRD9 is a key subunit of the non-canonical SWI/SNF chromatin remodeling complex (ncBAF), which plays a critical role in regulating gene expression.^{[3][4]} In certain cancers, such as synovial sarcoma and specific subtypes of acute myeloid leukemia (AML), tumor cells exhibit a dependency on BRD9 for their survival and proliferation.^{[2][4]} **FHD-609** leverages this dependency by inducing the degradation of BRD9, leading to the suppression of oncogenic transcriptional programs and subsequent anti-tumor activity.^[2]

These application notes provide detailed in vitro protocols for studying the effects of **FHD-609** on cancer cell lines, including methods for assessing cell viability, target degradation, and induction of apoptosis.

Mechanism of Action

FHD-609 is a proteolysis-targeting chimera (PROTAC) that simultaneously binds to BRD9 and an E3 ubiquitin ligase. This proximity induces the ubiquitination of BRD9, marking it for degradation by the proteasome. The degradation of BRD9 disrupts the function of the ncBAF complex, leading to altered gene expression. In synovial sarcoma, this reverses the oncogenic gene expression signature driven by the SS18-SSX fusion protein. In AML, the anti-proliferative effect of **FHD-609** is associated with the downregulation of oncogenes such as MYC and the disruption of ribosome biogenesis.[5] Sensitivity in AML cell lines has been correlated with high expression of the transcription factor IRF8.[1]



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Caption: Mechanism of action of **FHD-609** in cancer cells.

Data Presentation

FHD-609 Activity in Acute Myeloid Leukemia (AML) Cell Lines

A panel of AML cell lines was treated with **FHD-609** for 10 days, and cell viability was assessed using the CellTiter-Glo® assay. Sensitivity was defined as an IC50 < 20 nM and growth inhibition of > 50%.^[1]

Cell Line	Subtype/Mutation	Sensitivity to FHD-609
EOL-1	MLLr	Sensitive
MV4-11	MLLr	Sensitive
MOLM-13	MLLr	Sensitive
OCI-AML-2	Not Specified	Sensitive
NOMO-1	Not Specified	Sensitive
THP-1	MLL-AF9	Not Sensitive
HL-60	Not Specified	Not Sensitive
KG-1	Not Specified	Not Sensitive
HEL92.1.7	Not Specified	Not Sensitive

This table is a representative summary based on available data. For a comprehensive list of the 39 cell lines tested, please refer to the source literature.^[1]

FHD-609 Activity in Synovial Sarcoma Cell Lines

FHD-609 has demonstrated potent, picomolar growth inhibitory effects in in vitro studies against several synovial sarcoma cell lines.^[2]

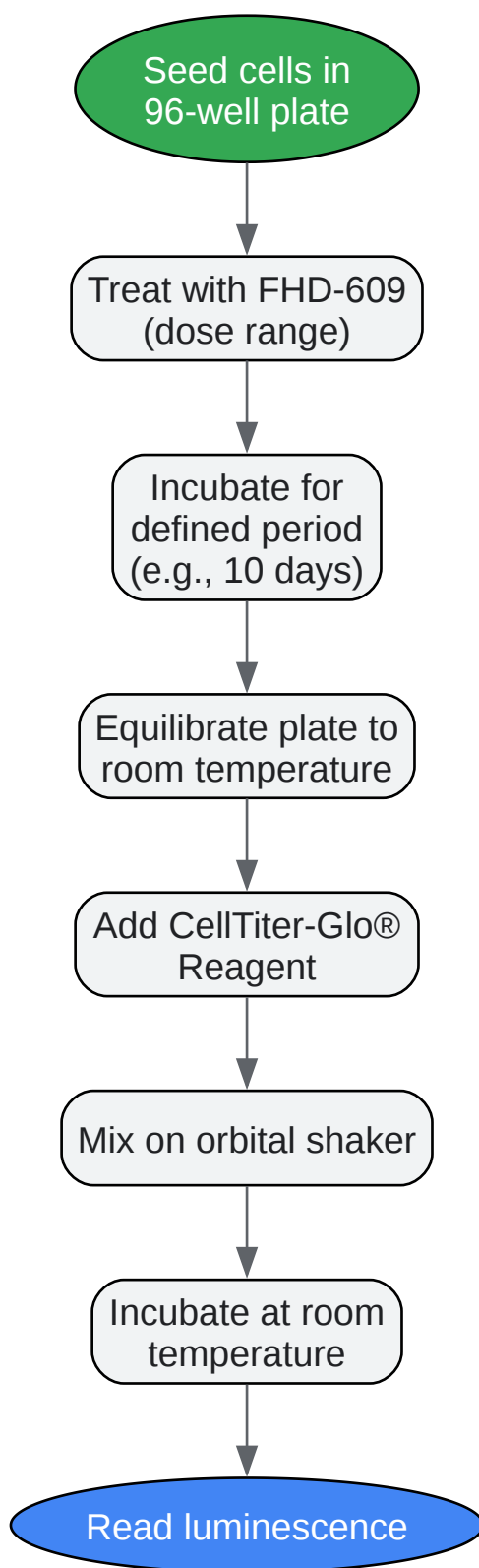
Cell Line	Cancer Type	Potency
SYO-1	Synovial Sarcoma	Picomolar
ASKA	Synovial Sarcoma	Picomolar

Specific IC50 values for synovial sarcoma cell lines are not publicly available but are reported to be in the picomolar range.[2]

Experimental Protocols

Cell Viability Assay (CellTiter-Glo® Luminescent Assay)

This protocol is for determining cell viability by quantifying ATP, which indicates the presence of metabolically active cells.



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Caption: Workflow for the CellTiter-Glo® cell viability assay.

Materials:

- Cancer cell lines of interest
- Appropriate cell culture medium and supplements
- **FHD-609** (stock solution in DMSO)
- Opaque-walled 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit (Promega)
- Luminometer

Procedure:

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells in an opaque-walled 96-well plate at a predetermined optimal density in 100 µL of culture medium.
 - Include wells with medium only for background luminescence measurement.
 - Incubate overnight to allow for cell adherence.
- **FHD-609** Treatment:
 - Prepare serial dilutions of **FHD-609** in culture medium from a stock solution.
 - Add the desired concentrations of **FHD-609** to the appropriate wells. Include a vehicle control (DMSO) at the same final concentration as the highest **FHD-609** dose.
 - Incubate the plate for the desired treatment period (e.g., 10 days for AML cell lines).^[1]
- Assay:
 - Equilibrate the plate to room temperature for approximately 30 minutes.

- Prepare the CellTiter-Glo® Reagent according to the manufacturer's instructions.
- Add 100 µL of CellTiter-Glo® Reagent to each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a plate reader.
- Data Analysis:
 - Subtract the average background luminescence from all experimental wells.
 - Normalize the data to the vehicle control to determine the percentage of viable cells.
 - Calculate IC50 values using a non-linear regression curve fit.

Western Blot for BRD9 Degradation

This protocol is to assess the degradation of the BRD9 protein following treatment with **FHD-609**.

Materials:

- Cancer cell lines
- **FHD-609**
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer

- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-BRD9 and a loading control (e.g., anti-GAPDH, anti- β -actin)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Cell Treatment and Lysis:
 - Seed cells in 6-well plates and allow them to adhere overnight.
 - Treat cells with various concentrations of **FHD-609** (e.g., 16 nM for SYO1 cells) for a specified time (e.g., 4 hours).[\[2\]](#)
 - Wash cells with ice-cold PBS and lyse them in lysis buffer.
 - Scrape the cells, transfer the lysate to a microcentrifuge tube, and incubate on ice for 30 minutes.
 - Centrifuge at high speed to pellet cell debris and collect the supernatant.
- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Western Blotting:
 - Normalize protein amounts for all samples and prepare them with Laemmli sample buffer.
 - Load equal amounts of protein onto an SDS-PAGE gel and run to separate the proteins by size.
 - Transfer the proteins to a PVDF membrane.

- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary anti-BRD9 antibody overnight at 4°C.
- Wash the membrane with TBST.
- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Incubate the membrane with ECL substrate and visualize the protein bands using an imaging system.
- Strip the membrane and re-probe with a loading control antibody to ensure equal protein loading.

Apoptosis Assay (Annexin V Staining)

This protocol is for the detection of apoptosis in cells treated with **FHD-609** using Annexin V staining followed by flow cytometry.

Materials:

- Cancer cell lines
- **FHD-609**
- Annexin V-FITC Apoptosis Detection Kit
- Propidium Iodide (PI)
- 1X Binding Buffer
- Flow cytometer

Procedure:

- Cell Treatment:

- Seed cells and treat them with **FHD-609** at the desired concentrations and for the desired duration.
- Cell Harvesting and Staining:
 - Harvest both adherent and floating cells.
 - Wash the cells with cold PBS.
 - Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of PI to 100 μ L of the cell suspension.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube.
- Flow Cytometry:
 - Analyze the stained cells by flow cytometry within 1 hour.
 - Use unstained, Annexin V-FITC only, and PI only controls to set up compensation and gates.
 - Live cells will be negative for both Annexin V and PI.
 - Early apoptotic cells will be positive for Annexin V and negative for PI.
 - Late apoptotic or necrotic cells will be positive for both Annexin V and PI.

Conclusion

The protocols outlined in these application notes provide a framework for the in vitro characterization of **FHD-609** in cancer cell lines. These experiments will enable researchers to assess the efficacy of **FHD-609** in relevant cancer models and to further elucidate its mechanism of action. Adherence to these detailed methodologies will ensure the generation of robust and reproducible data, contributing to the advancement of research and development in targeted protein degradation therapies.

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